

Application Notes and Protocols for FPR-A14

Cell Treatment

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Compound of Interest

Compound Name: FPR-A14

Cat. No.: B15568941

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Introduction

FPR-A14 is a potent agonist of the formyl peptide receptors (FPRs), a family of G protein-coupled receptors (GPCRs) that play a crucial role in the innate immune system.[1][2][3] FPRs are pattern recognition receptors that recognize N-formylated peptides from bacteria and mitochondria, initiating inflammatory responses.[4][5] **FPR-A14** has been shown to be a potent activator of neutrophils, inducing key cellular responses such as calcium mobilization and chemotaxis.[1] Additionally, it has been observed to promote cell differentiation in certain cell types, such as neuroblastoma cells.[1]

These application notes provide a comprehensive guide for the treatment of cells with **FPR-A14**, including detailed protocols for assessing its biological activity through common downstream signaling assays.

Data Presentation

The following tables summarize the reported quantitative data for the activity of **FPR-A14** on human neutrophils.

Table 1: Potency (EC50) of **FPR-A14** on Human Neutrophils

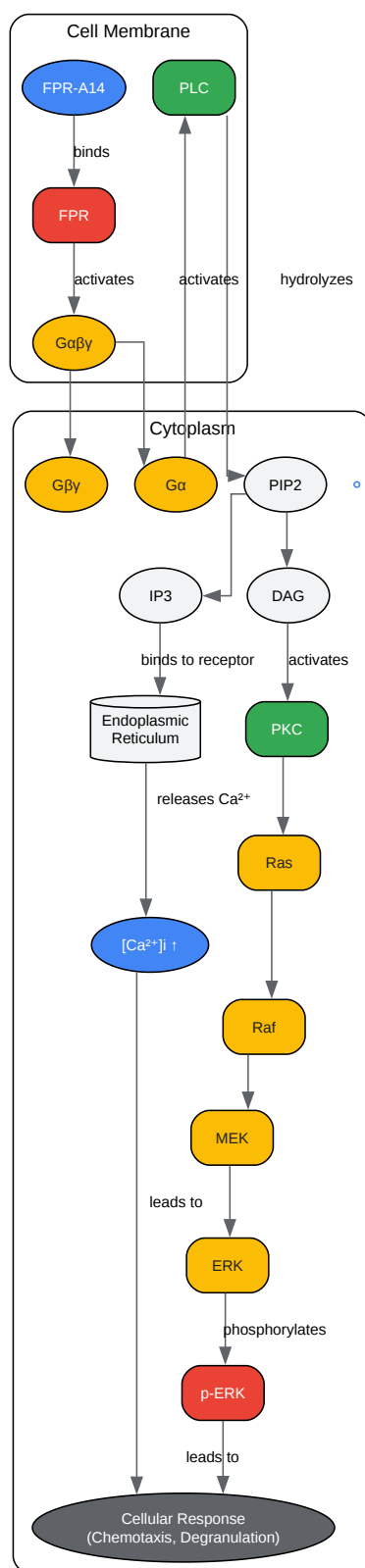
Assay	EC50 (nM)	Reference
Calcium Mobilization	630	[1]
Chemotaxis	42	[1]

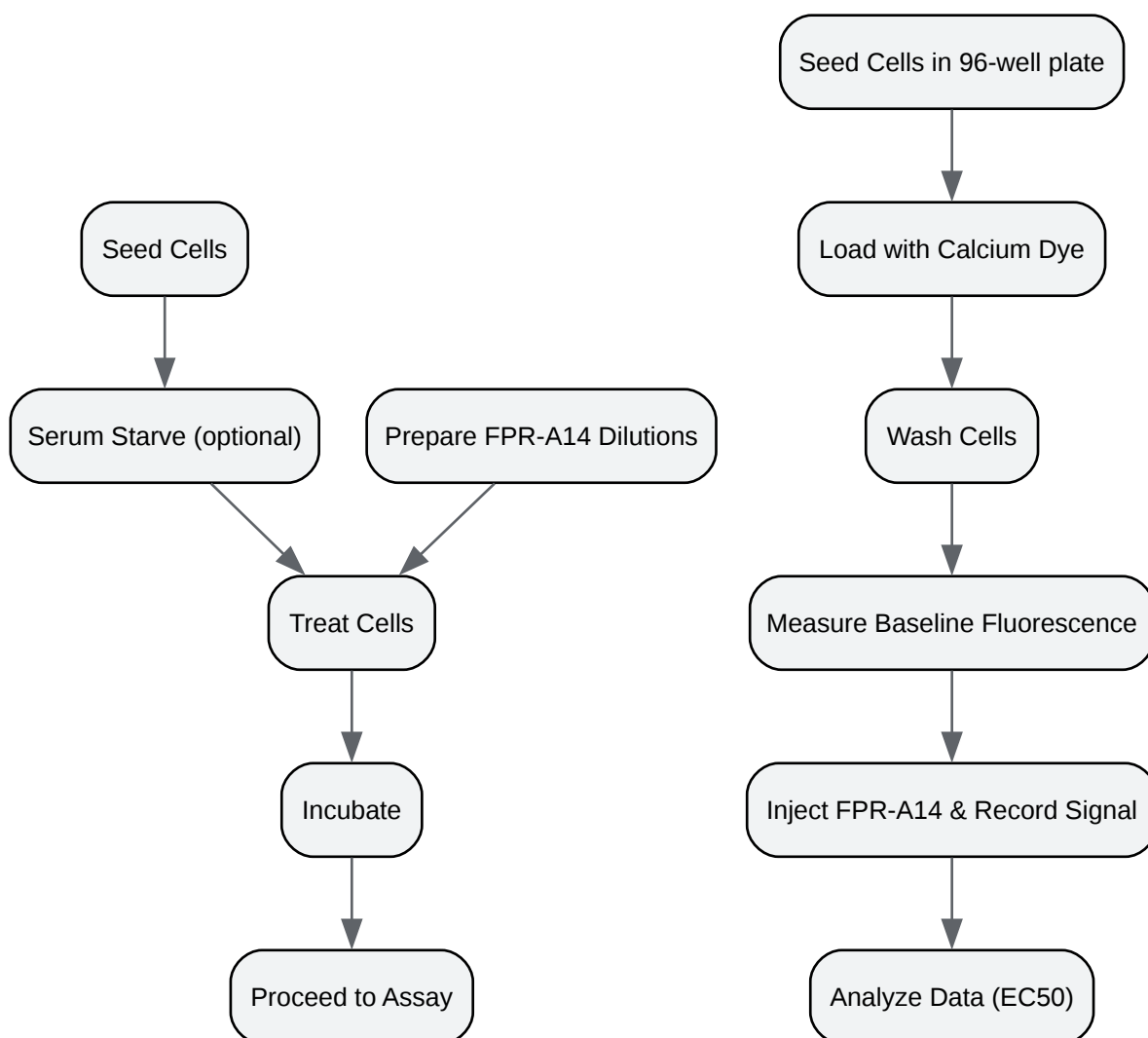
Table 2: **FPR-A14** Induced Cell Differentiation in Mouse Neuroblastoma N2a Cells

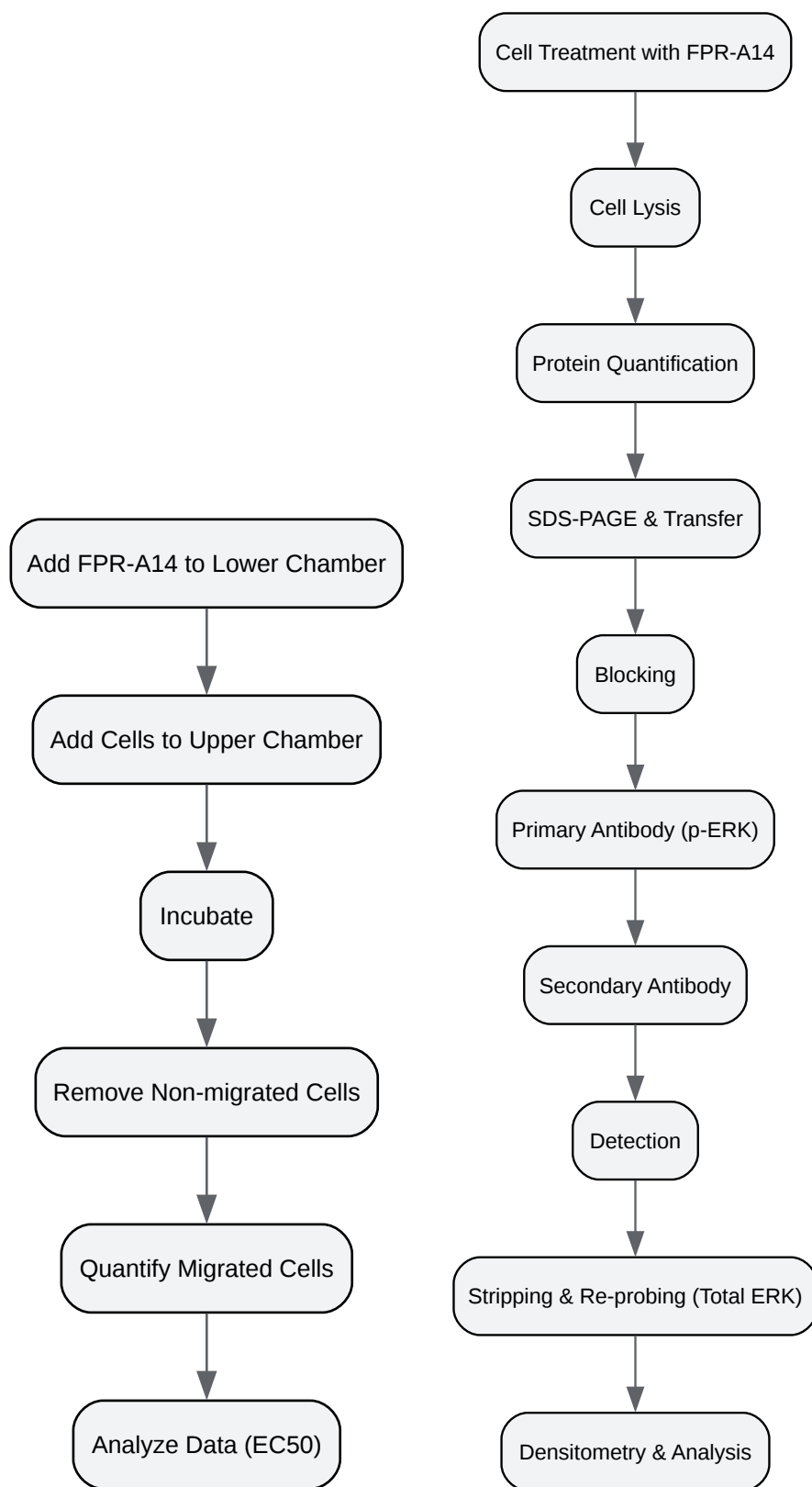
Concentration (μM)	% Cell Differentiation (48h)	Reference
4	32.0%	[1]
6	64.9%	[1]
8	89.1%	[1]
10	93.3%	[1]

Signaling Pathway

Activation of FPRs by agonists like **FPR-A14** initiates a signaling cascade through G-proteins, leading to the activation of downstream effector molecules. This results in cellular responses such as calcium mobilization and the activation of the MAPK/ERK pathway.[\[6\]](#)[\[7\]](#)







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